

Essential Safety and Logistical Information for Handling L-Alanine-d3-1

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Compound of Interest

Compound Name: L-Alanine-d3-1

Cat. No.: B579270

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For researchers, scientists, and drug development professionals, the safe and efficient handling of chemical reagents is paramount to both personal safety and experimental integrity. This guide provides essential, immediate safety and logistical information for **L-Alanine-d3-1**, a stable isotope-labeled amino acid. The following procedures and recommendations are designed to ensure safe operational handling and disposal.

Hazard Identification and Classification

According to available Safety Data Sheets (SDS), L-Alanine and its deuterated forms are not classified as hazardous substances or mixtures.^{[1][2]} However, it is prudent laboratory practice to handle all chemicals with caution, as unpredictable reactions are always possible.^[3]

Personal Protective Equipment (PPE)

Consistent with good laboratory practice, the following personal protective equipment should be worn when handling **L-Alanine-d3-1**. A risk assessment should be conducted for specific procedures to determine if additional protection is required.^[1]

| PPE Category | Item | Specifications and Use |
|-------------------------|---|---|
| Eye and Face Protection | Safety Glasses with Side Shields or Goggles | Must be ANSI Z87.1 compliant to provide protection from splashes and dust. A face shield may be worn in addition if there is a significant splash hazard. [1] |
| Hand Protection | Disposable Nitrile Gloves | Minimum requirement for incidental contact. For prolonged or direct contact, consider double-gloving or using thicker, chemical-resistant gloves. Always wash hands after removing gloves. [1] [4] |
| Body Protection | Laboratory Coat | Protects skin and clothing from potential spills. [1] [4] |
| Respiratory Protection | Not generally required | Use in a well-ventilated area. If dust is generated and engineering controls (like a fume hood) are not sufficient, a NIOSH-approved respirator may be necessary. [1] [4] |
| Foot Protection | Closed-Toe Shoes | Essential for preventing injuries from spills or dropped objects. [1] |

Physical and Chemical Properties of L-Alanine

The following table summarizes key quantitative data for L-Alanine, which is chemically similar to **L-Alanine-d3-1**.

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₃ H ₄ D ₃ NO ₂ [5] |
| Molecular Weight | 92.11 g/mol [6] |
| Melting Point | 314.5°C[7] |
| Boiling Point | 212.9 ± 23.0°C (Predicted)[7] |
| Density | 1.432 g/cm ³ [7] |
| Solubility in Water | 166.5 g/L (at 25°C)[7] |
| Storage Conditions | 2-8°C[7] |

Operational Plan: Step-by-Step Handling Procedures

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Verify that the product name and CAS number on the label match the order.
 - Store the container in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents.[3][7][8]
- Weighing and Solution Preparation:
 - Perform all weighing and solution preparation in a designated area, such as a chemical fume hood or on a well-ventilated laboratory bench, to minimize dust generation.[4][8]
 - Handle the solid material carefully to avoid creating dust.[8]
- Experimental Use:
 - Handle all solutions containing **L-Alanine-d3-1** with the same precautions as the solid material.

- Avoid contact with skin and eyes.[3] In case of accidental contact, follow the first aid measures outlined below.
- Do not eat, drink, or smoke in the laboratory.[8]

First Aid Measures

- If inhaled: Move the person into fresh air. If breathing is difficult, give artificial respiration.[3][4]
- In case of skin contact: Wash off with soap and plenty of water.[3][4]
- In case of eye contact: Flush eyes with water as a precaution. Remove contact lenses if present and easy to do so. Continue rinsing.[3][4]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[3][4] In all cases of exposure, seek medical attention if you feel unwell.[3]

Spill Management and Disposal Plan

Spill Management:

In the event of a spill, ensure the area is well-ventilated and wear the appropriate PPE as outlined above.[1]

- Solid Spill: Carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled, and sealed container for disposal.[1][8]
- Liquid Spill: Absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[9]
- After material pickup is complete, wash the spill site.[3]

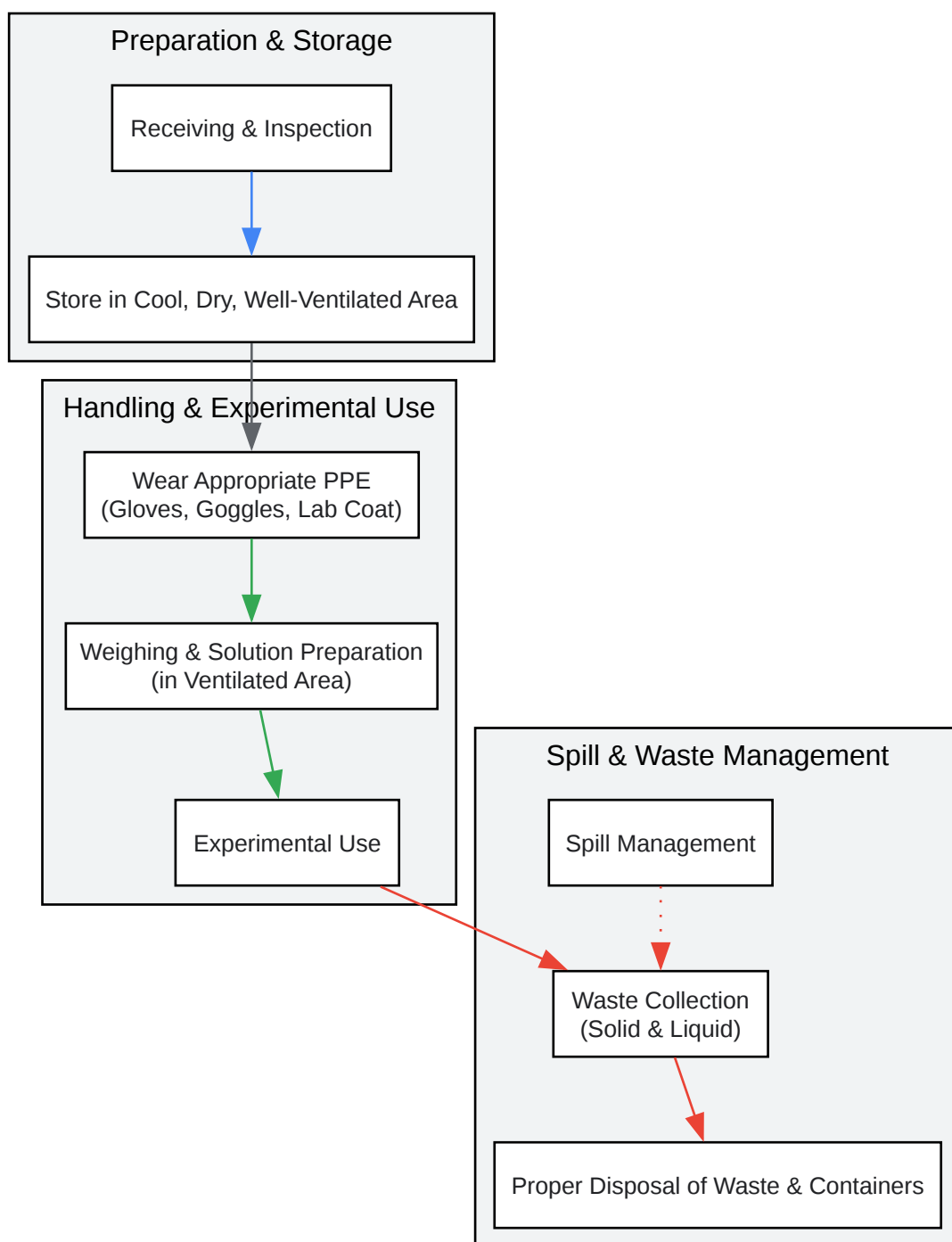
Disposal Plan:

All waste containing **L-Alanine-d3-1** must be disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Collect solid waste, including contaminated consumables (e.g., weigh paper, gloves), in a clearly labeled and sealed container.^[9]
- Liquid Waste: Collect liquid waste in a clearly labeled and sealed container.
- Container Disposal: Empty containers should be rinsed thoroughly with a suitable solvent. The rinsate should be collected as liquid waste. Dispose of the clean container according to institutional guidelines.^[9] Do not let the product enter drains.^[2]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling and disposal of **L-Alanine-d3-1** in a laboratory setting.



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling L-Alanine-d3-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579270#personal-protective-equipment-for-handling-l-alanine-d3-1]

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